

Safety and Handling of (-)-Isopinocampheol: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **(-)-Isopinocampheol**, a bicyclic monoterpenoid alcohol used in various research and development applications. The following sections detail the physical and chemical properties, toxicological data, handling and storage protocols, and emergency procedures to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

(-)-Isopinocampheol is a white to off-white solid with a chemical formula of C₁₀H₁₈O.[1] A summary of its key physical and chemical properties is provided in the table below for easy reference.



Property	Value	
Molecular Formula	C10H18O	
Molecular Weight	154.25 g/mol [2]	
Appearance	White to Off-White Solid[1]	
Melting Point	52-55 °C[1]	
Boiling Point	219 °C (lit.)[1]	
Flash Point	200 °F (93.3 °C)[1]	
Density	0.96 g/cm ³ [1]	
Vapor Pressure	0.0292 mmHg at 25°C[1]	
Solubility	Slightly soluble in Benzene, Chloroform, DMSO, and Methanol.[1]	

Toxicological Information

The toxicological profile of **(-)-Isopinocampheol** is not extensively documented in publicly available literature. However, based on available data, it is classified as an irritant.

Hazard Identification:

• GHS Classification: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]

Quantitative Toxicity Data:

Route	Species	Value
Oral LD50	Rat	844 mg/kg[3]
Dermal LD50	Rabbit	Data not available
Inhalation LC50	Rat	Data not available



Note: The absence of readily available dermal and inhalation toxicity data necessitates the use of stringent safety precautions to avoid these routes of exposure.

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is crucial when working with **(-)-Isopinocampheol**. The following procedures are based on best practices for handling solid, flammable, and irritant organic compounds.

3.1. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to minimize exposure risks.

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166
 (EU) or NIOSH (US) standards.[1]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile) inspected prior to use.
 [1]
- Skin and Body Protection: Wear a lab coat, and for larger quantities or when there is a risk of splashing, consider fire/flame resistant and impervious clothing.[1]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[1] If
 exposure limits are exceeded or irritation is experienced, a full-face respirator should be
 used.[1]

3.2. Handling and Storage

- Handling:
 - Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[1]
 - Use non-sparking tools and take measures to prevent electrostatic discharge.
 - Avoid contact with skin and eyes.[1]
 - Do not breathe dust.



- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
 - Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[4][5]
- 3.3. Spill and Waste Disposal
- · Spill Response:
 - Evacuate personnel from the spill area.
 - Ensure adequate ventilation and remove all sources of ignition.[1]
 - Wear appropriate PPE as described in section 3.1.
 - For solid spills, carefully collect the material and place it in a suitable, closed container for disposal.[1] Avoid generating dust.
 - Use spark-proof tools and explosion-proof equipment for cleanup.[1]
- Waste Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.
 - The material may be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.[1]
 - Do not allow the chemical to enter drains or sewer systems.[1]

Emergency Procedures

- 4.1. First Aid Measures
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]



- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

4.2. Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Vapors may travel to a source of ignition and flash back.[6] Hazardous combustion products include carbon monoxide and carbon dioxide.[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Incompatibilities and Decomposition

- Incompatible Materials: Strong oxidizing agents and strong acids.[4][5]
- Hazardous Decomposition Products: Upon combustion, (-)-Isopinocampheol will produce carbon oxides (carbon monoxide and carbon dioxide).[4]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of (-)-**Isopinocampheol** from receipt to disposal.

Caption: Logical workflow for the safe handling of (-)-Isopinocampheol.

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